Application Notes and Protocols for In Vitro Studies of (-)-ZK 216348

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Compound of Interest

Compound Name:	*(-)-ZK 216348*
CAS No.:	*669073-68-1*
Cat. No.:	*B1684398*

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These application notes provide detailed protocols for the in vitro characterization of **(-)-ZK 216348**, a nonsteroidal selective glucocorticoid receptor (GR) agonist. The compound has demonstrated a dissociation between its transrepressive and transactivating activities, suggesting a favorable therapeutic profile with potentially reduced side effects compared to classical glucocorticoids.[1][2][3][4]

Data Presentation

The following tables summarize the quantitative data for the in vitro activity of **(-)-ZK 216348**.

Table 1: Receptor Binding Affinity of **(-)-ZK 216348**

Receptor	IC50 (nM)
Glucocorticoid Receptor (GR)	20.3[5][6]
Progesterone Receptor (PR)	20.4[5][6]
Mineralocorticoid Receptor (MR)	79.9[5][6]

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Table 2: In Vitro Anti-Inflammatory Activity of **(-)-ZK 216348**

Cell Line	Stimulus	Inhibited Cytokine	IC50 (nM)
Human PBMCs	LPS	TNF-α	89[2]
Human PBMCs	LPS	IL-12	52[2]
Caco-2 cells	TNF-α	IL-8	Not explicitly stated, but suppression is confirmed.[2]

Table 3: In Vitro Transactivation and Transrepression Activity of **(-)-ZK 216348**

Assay Type	Cell Line	Reporter/Target Gene	Activity	EC50/IC50 (nM)
Transactivation	HeLa	Tyrosine Aminotransferase (TAT) Promoter	Agonist	Data not available in initial search
Transrepression	Caco-2	IL-8 Production	Antagonist	Data not available in initial search

Experimental Protocols

Glucocorticoid Receptor (GR) Binding Assay

This protocol describes a competitive binding assay to determine the affinity of **(-)-ZK 216348** for the human glucocorticoid receptor.

Materials:

- Human Glucocorticoid Receptor (full-length, recombinant)
- Fluorescently labeled glucocorticoid ligand (e.g., Fluormone™ GS1)
- Assay Buffer (e.g., phosphate buffer with stabilizing agents)

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- **(-)-ZK 216348**
- Dexamethasone (as a positive control)
- Microplate reader capable of fluorescence polarization detection

Procedure:

- Prepare a dilution series of **(-)-ZK 216348** and dexamethasone in assay buffer.
- In a microplate, add the recombinant human GR to the assay buffer.
- Add the fluorescently labeled glucocorticoid ligand to the wells.
- Add the different concentrations of **(-)-ZK 216348** or dexamethasone to the wells. Include a control with no test compound.
- Incubate the plate at room temperature for a specified time (e.g., 1-4 hours) to allow binding to reach equilibrium.
- Measure the fluorescence polarization of each well using a microplate reader.
- Calculate the percent inhibition of the fluorescent ligand binding for each concentration of the test compound.
- Determine the IC50 value by plotting the percent inhibition against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

Inhibition of Cytokine Production in Human PBMCs

This protocol details the procedure to measure the inhibitory effect of **(-)-ZK 216348** on the production of TNF-α and IL-12 in human peripheral blood mononuclear cells (PBMCs).

Materials:

- Human PBMCs
- RPMI 1640 cell culture medium supplemented with fetal bovine serum (FBS) and antibiotics

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- Lipopolysaccharide (LPS)
- **(-)-ZK 216348**
- ELISA kits for human TNF-α and IL-12

Procedure:

- Isolate human PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- Seed the PBMCs in a 96-well plate at a density of 1 x 10^6 cells/mL in complete RPMI 1640 medium.
- Prepare a dilution series of **(-)-ZK 216348** in cell culture medium.
- Pre-incubate the cells with different concentrations of **(-)-ZK 216348** for 1 hour.
- Stimulate the cells with LPS (e.g., 100 ng/mL) to induce cytokine production. Include an unstimulated control.
- Incubate the plate at 37°C in a humidified 5% CO2 incubator for 18-24 hours.
- Centrifuge the plate and collect the cell culture supernatants.
- Measure the concentrations of TNF-α and IL-12 in the supernatants using the respective ELISA kits according to the manufacturer's instructions.
- Calculate the percent inhibition of cytokine production for each concentration of **(-)-ZK 216348**.
- Determine the IC50 values for TNF-α and IL-12 inhibition.

Inhibition of IL-8 Production in Caco-2 Cells

This protocol describes how to assess the inhibitory effect of **(-)-ZK 216348** on TNF-α-induced IL-8 production in the human colon adenocarcinoma cell line, Caco-2.

Materials:

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- Caco-2 cells
- DMEM cell culture medium supplemented with FBS and antibiotics
- Recombinant human TNF-α
- **(-)-ZK 216348**
- ELISA kit for human IL-8

Procedure:

- Seed Caco-2 cells in a 24-well plate and grow until they form a confluent monolayer.
- Prepare a dilution series of **(-)-ZK 216348** in cell culture medium.
- Pre-incubate the Caco-2 cell monolayers with different concentrations of **(-)-ZK 216348** for 1 hour.
- Stimulate the cells with TNF-α (e.g., 10 ng/mL) to induce IL-8 production. Include an unstimulated control.
- Incubate the plate at 37°C in a humidified 5% CO2 incubator for 24 hours.
- Collect the cell culture supernatants.
- Measure the concentration of IL-8 in the supernatants using an ELISA kit according to the manufacturer's instructions.
- Calculate the percent inhibition of IL-8 production for each concentration of **(-)-ZK 216348**.
- Determine the IC50 value for IL-8 inhibition.

Transactivation Assay (TAT Promoter Activity)

This protocol outlines a luciferase reporter assay to measure the transactivating potential of **(-)-ZK 216348** on a glucocorticoid-responsive element, such as the tyrosine aminotransferase (TAT) promoter.

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Materials:

- HeLa cells
- Luciferase reporter plasmid containing the TAT promoter upstream of the luciferase gene
- Transfection reagent
- **(-)-ZK 216348**
- Dexamethasone (as a positive control)
- Luciferase assay reagent

Procedure:

- Seed HeLa cells in a 96-well plate.
- Co-transfect the cells with the TAT promoter-luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase for normalization) using a suitable transfection reagent.
- After 24 hours, replace the medium with fresh medium containing a dilution series of **(-)-ZK 216348** or dexamethasone.
- Incubate the cells for another 24 hours.
- Lyse the cells and measure the firefly and Renilla luciferase activities using a luminometer and the appropriate luciferase assay reagents.
- Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
- Calculate the fold induction of luciferase activity compared to the vehicle-treated control.
- Determine the EC50 value for transactivation.

Phosphodiesterase (PDE) Activity Assay

This protocol provides a general method to screen for potential inhibitory effects of **(-)-ZK 216348** on phosphodiesterase activity.

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Materials:

- Recombinant phosphodiesterase enzyme (e.g., PDE4 or PDE5)
- Assay buffer
- cAMP or cGMP substrate
- **(-)-ZK 216348**
- Known PDE inhibitor (as a positive control)
- Detection reagent (e.g., containing a fluorescently labeled nucleotide)

Procedure:

- Prepare a dilution series of **(-)-ZK 216348** and a known PDE inhibitor in assay buffer.
- In a microplate, add the PDE enzyme to the assay buffer.
- Add the test compounds at various concentrations.
- Initiate the reaction by adding the cAMP or cGMP substrate.
- Incubate the plate at room temperature for a specified time (e.g., 30-60 minutes).
- Stop the reaction and add the detection reagent.
- Measure the signal (e.g., fluorescence or luminescence) using a microplate reader. The signal will be proportional to the amount of remaining cyclic nucleotide.
- Calculate the percent inhibition of PDE activity for each concentration of **(-)-ZK 216348**.
- Determine the IC50 value if significant inhibition is observed.

cAMP/cGMP Signaling Assay

This protocol describes the use of an ELISA to measure the effect of **(-)-ZK 216348** on intracellular levels of cyclic AMP (cAMP) and cyclic GMP (cGMP).

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Materials:

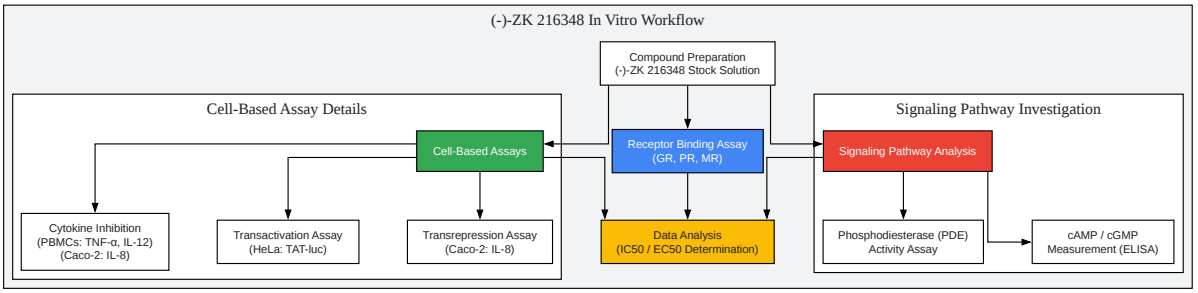
- Cell line of interest (e.g., PBMCs or Caco-2 cells)
- Cell culture medium
- **(-)-ZK 216348**
- Cell lysis buffer
- cAMP and cGMP ELISA kits

Procedure:

- Seed cells in a multi-well plate and culture until they reach the desired confluency.
- Treat the cells with different concentrations of **(-)-ZK 216348** for a specified time.
- Remove the culture medium and lyse the cells using the provided lysis buffer.
- Collect the cell lysates.
- Measure the concentrations of cAMP and cGMP in the cell lysates using the respective ELISA kits according to the manufacturer's instructions.
- Normalize the cyclic nucleotide concentrations to the total protein concentration in each lysate.
- Analyze the data to determine if **(-)-ZK 216348** modulates intracellular cAMP or cGMP levels.

Mandatory Visualization

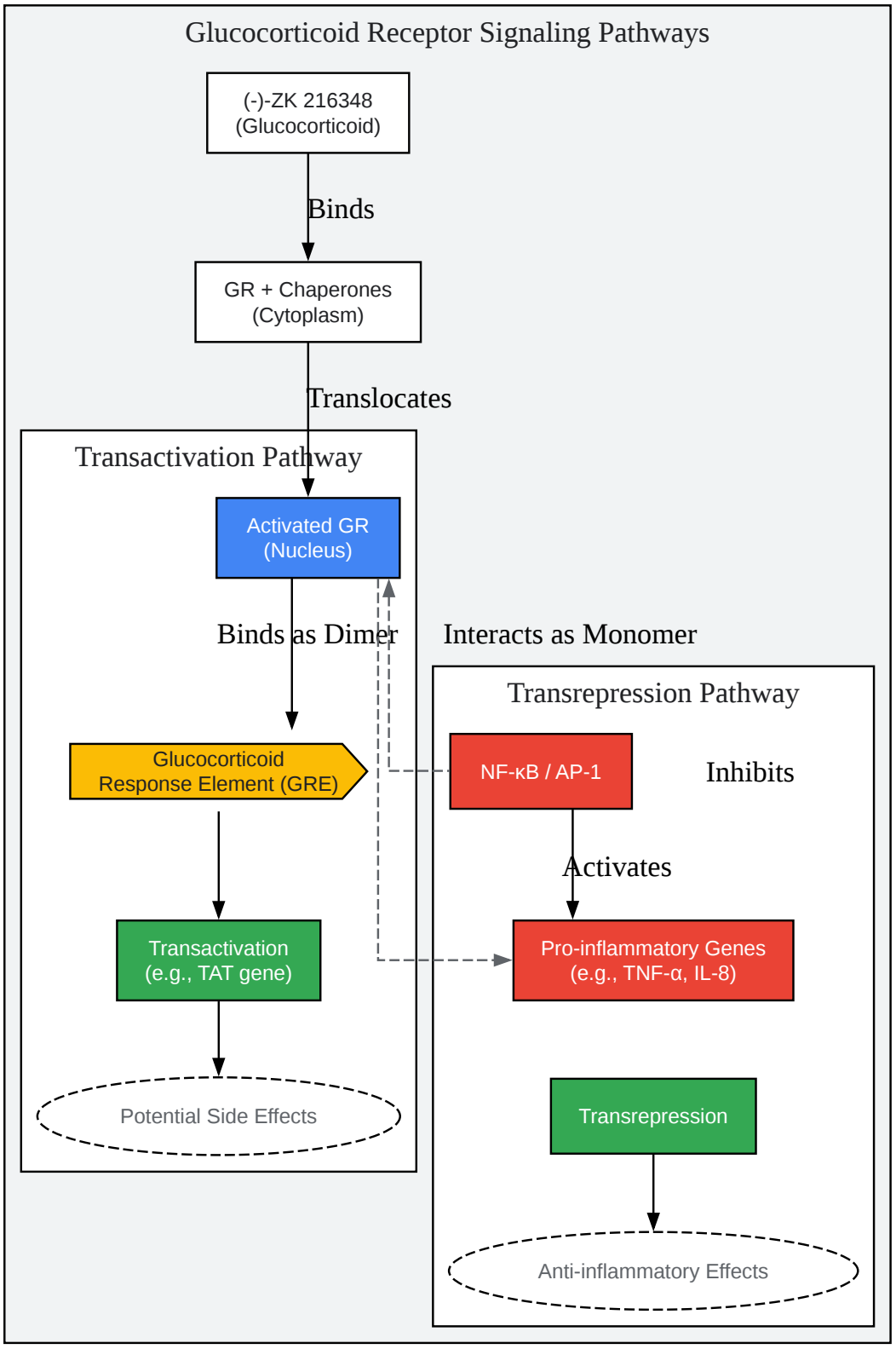
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Caption: Experimental workflow for the in vitro characterization of **(-)-ZK 216348**.

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Caption: Simplified signaling pathways of the Glucocorticoid Receptor.

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